

Technical Support Center: Triallylamine Storage and Handling

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Compound of Interest

Compound Name: Triallylamine

Cat. No.: B089441

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This guide provides detailed information for researchers, scientists, and drug development professionals on the safe storage and handling of **triallylamine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **triallylamine**?

A1: **Triallylamine** is a flammable liquid and vapor that can be ignited by heat, sparks, or flames.^{[1][2][3]} It is also corrosive and can cause severe skin burns and eye damage.^{[4][5]} Inhalation or ingestion can be harmful or toxic, and it may cause respiratory irritation.^{[1][4][5]} Vapors are heavier than air and can travel to an ignition source, and containers may explode when heated.^{[1][3][6]}

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eyes: Immediately flush with water for 20-30 minutes, removing contact lenses if present. Seek immediate medical attention.^[7]
- Skin: Immediately remove contaminated clothing and flood the affected skin with water. Wash the affected area thoroughly with soap and water.^[7] Seek medical attention if irritation develops.^[7]

- Inhalation: Move the individual to fresh air immediately.^[7] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[5]

Q3: How should I properly store **triallylamine** in the laboratory?

A3: **Triallylamine** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][8]} The recommended storage temperature is between 2-8°C.^{[1][3]} It should be kept away from sources of ignition, heat, direct sunlight, and incompatible substances.^{[1][5]}^[8] The storage area should be a designated corrosives area.^[5]

Q4: What materials are incompatible with **triallylamine**?

A4: **Triallylamine** is incompatible with strong oxidizing agents, acids, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.^{[2][9]} It is also corrosive to aluminum and zinc.^[2] Contact with strong reducing agents, such as hydrides, can generate flammable hydrogen gas.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Visible Fumes or Strong Odor in Storage Area	Improperly sealed container or a spill.	1. Evacuate the area immediately. 2. If safe to do so, and you are properly trained and equipped, improve ventilation. 3. Wear appropriate PPE, including respiratory protection, and address the source of the leak or spill. 4. Refer to the spill cleanup protocol.
Discoloration of Triallylamine	Contamination or degradation.	1. Do not use the material. 2. Quarantine the container and label it clearly. 3. Consult your institution's chemical safety officer for disposal procedures.
Pressure Buildup in Container	Exposure to heat or sunlight, causing vaporization.	1. Carefully move the container to a cooler, well-ventilated area. 2. Do not attempt to open the container if it is bulging. 3. Alert your safety officer.

Quantitative Data Summary

Property	Value
Storage Temperature	2-8°C[1][3]
Flash Point	38°C (closed cup) / 103°F[6][8]
Boiling Point	150-151°C[3][9][10]
Melting Point	-70°C[8][9]
Density	~0.800 g/cm³[6]
Vapor Density	4.73 (vs air)[9]

Experimental Protocols

Spill Cleanup Protocol

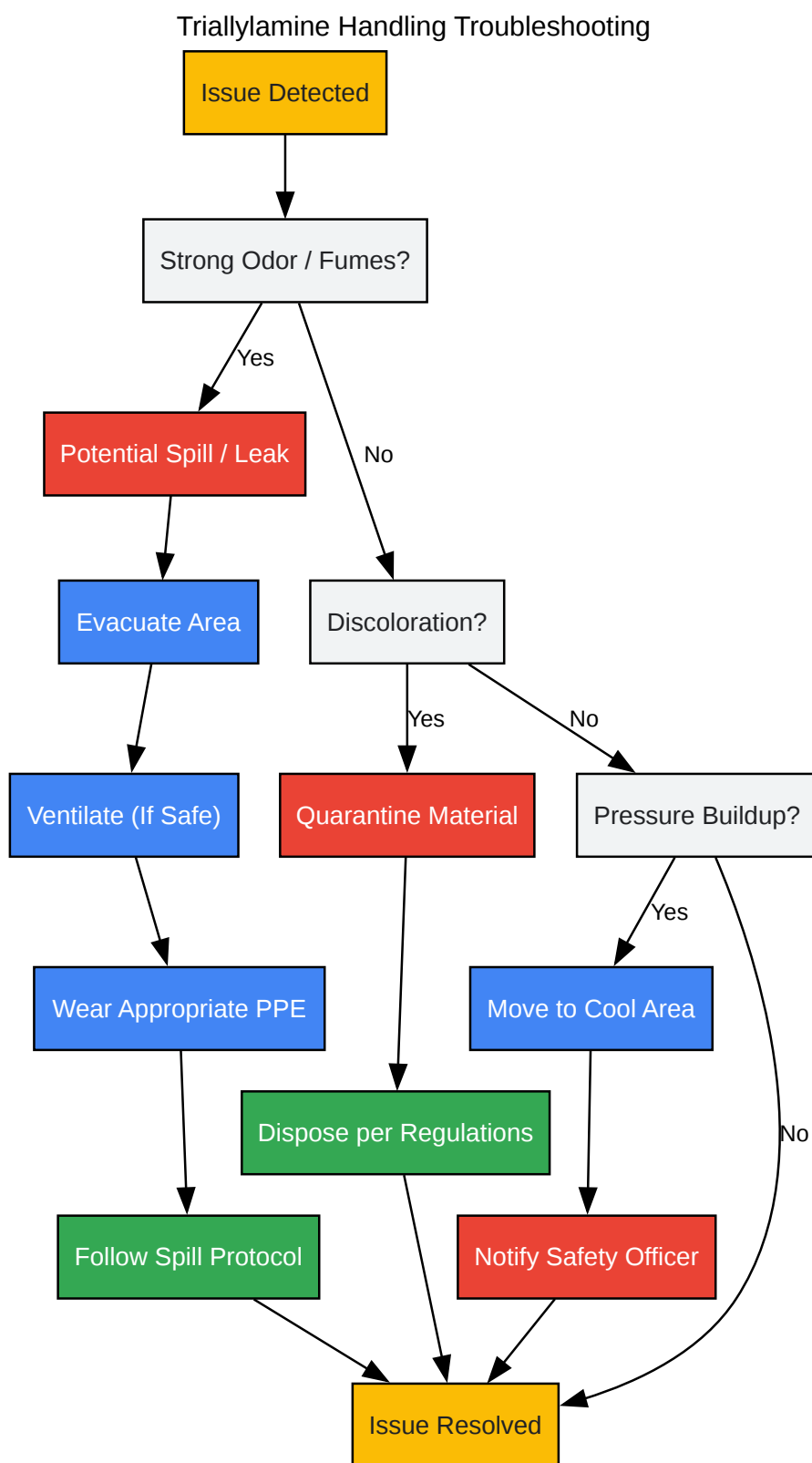
- Evacuate and Ventilate: Immediately evacuate the spill area and ensure it is well-ventilated.
[6]
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames from the immediate area.[1][2][6]
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, safety goggles, and respiratory protection. For large spills, fully encapsulating, vapor-protective clothing may be necessary.[1][7]
- Containment: Stop the leak if it can be done without risk. Use a vapor-suppressing foam to reduce vapors.[1][2]
- Absorption: Absorb the spill with inert, non-combustible material such as earth, sand, or vermiculite.[2][7]
- Collection: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[2][7]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste according to local, state, and federal regulations.

Fire Fighting Protocol

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool containers.[2][5]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: **Triallylamine** is a flammable liquid.[1][3][9][10] Vapors are heavier than air and may travel to a distant ignition source and flash back.[1][3][6] Containers may explode when heated.[2][3][5]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[7\]](#)

Visualizations



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Caption: Troubleshooting workflow for **triallylamine** handling issues.

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